

"Methyl 6-methylpyrazine-2-carboxylate" CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 6-methylpyrazine-2-carboxylate*

Cat. No.: *B1315544*

[Get Quote](#)

An In-depth Technical Guide to Methyl 6-methylpyrazine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 6-methylpyrazine-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its chemical properties, a standardized synthesis protocol, and its relationship to its parent carboxylic acid.

Compound Identification and Properties

Methyl 6-methylpyrazine-2-carboxylate is the methyl ester derivative of 6-methylpyrazine-2-carboxylic acid. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	41110-38-7	[1][2][3][4][5][6][7]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1][2]
Synonyms	6-Methylpyrazine-2-carboxylic acid methyl ester	[1][6]

Note: Spectroscopic data such as ¹H-NMR, ¹³C-NMR, HPLC, and LC-MS may be available from chemical suppliers upon request of a Certificate of Analysis.[2]

Synthesis of Methyl 6-methylpyrazine-2-carboxylate

A common and effective method for the synthesis of **Methyl 6-methylpyrazine-2-carboxylate** is the Fischer esterification of its corresponding carboxylic acid, 6-methylpyrazine-2-carboxylic acid. This reaction involves the acid-catalyzed reaction of the carboxylic acid with methanol.

Materials:

- 6-methylpyrazine-2-carboxylic acid (CAS: 5521-61-9)
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Organic solvent for extraction (e.g., Dichloromethane or Ethyl Acetate)

Procedure:

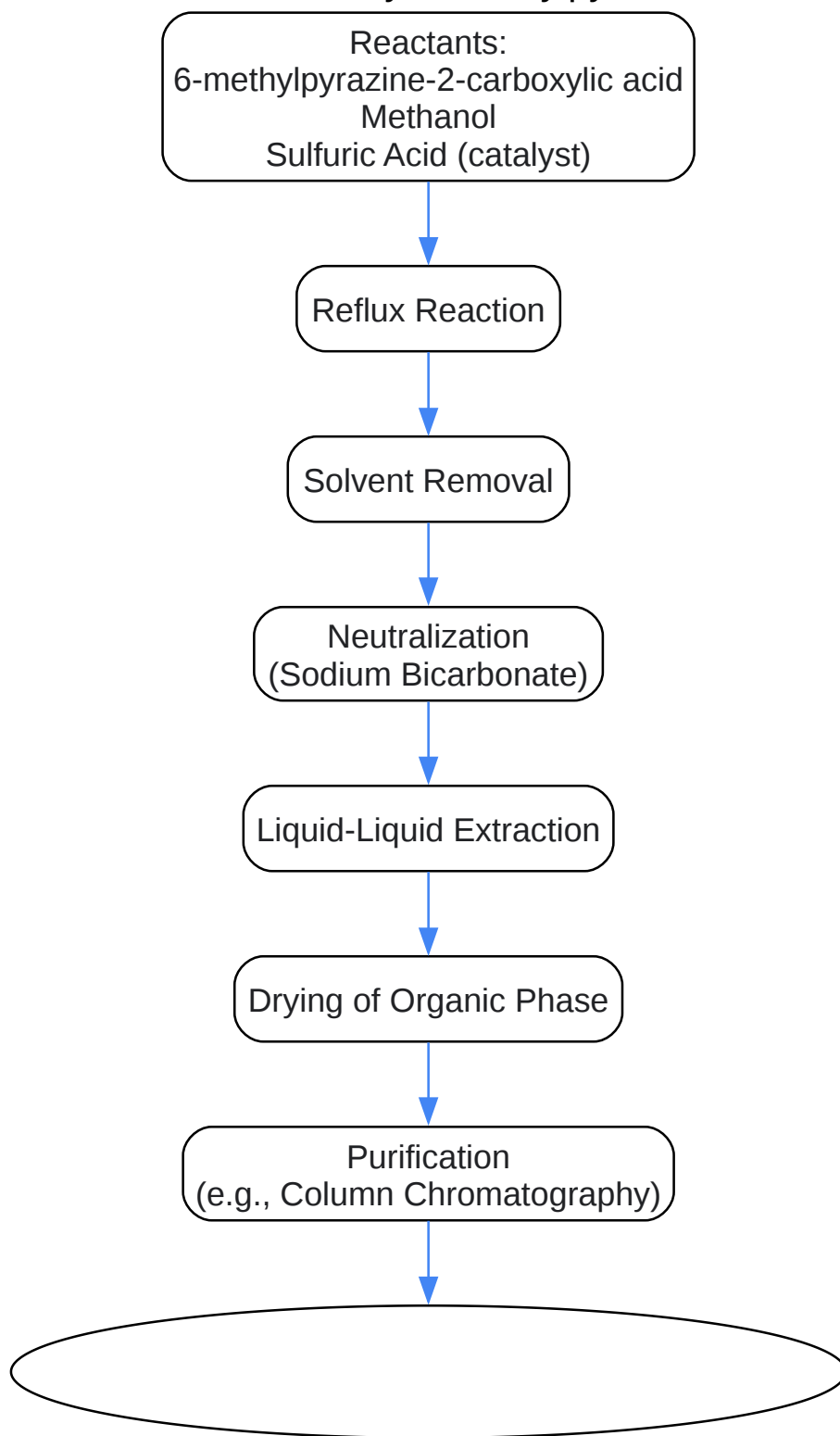
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 6-methylpyrazine-2-carboxylic acid in an excess of anhydrous methanol.
- **Acid Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After cooling to room temperature, remove the excess methanol under reduced pressure.
 - Neutralize the remaining mixture by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
 - Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
 - Combine the organic layers and wash with brine.
- **Drying and Purification:**
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product.
 - The crude **Methyl 6-methylpyrazine-2-carboxylate** can be further purified by column chromatography or recrystallization.

This is a generalized protocol based on the principles of Fischer esterification.^{[8][9][10][11]} Specific reaction conditions such as temperature, reaction time, and purification methods may require optimization.

Diagrams and Visualizations

The following diagram illustrates the workflow for the synthesis and purification of **Methyl 6-methylpyrazine-2-carboxylate**.

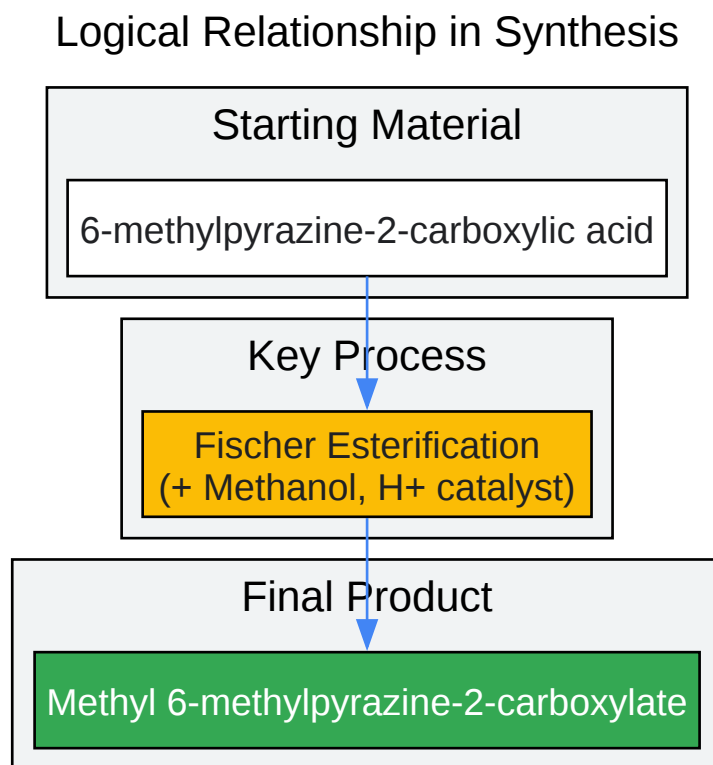
Synthesis Workflow for Methyl 6-methylpyrazine-2-carboxylate



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Methyl 6-methylpyrazine-2-carboxylate**.

The logical relationship between the starting material, key process, and the final product is depicted below.



[Click to download full resolution via product page](#)

Caption: From carboxylic acid to its methyl ester.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activity and associated signaling pathways of **Methyl 6-methylpyrazine-2-carboxylate**. Research on related pyrazine derivatives has shown a range of biological activities; however, these findings cannot be directly extrapolated to the title compound. Further investigation is required to elucidate its specific biological functions and mechanisms of action.

Conclusion

This technical guide provides foundational information on **Methyl 6-methylpyrazine-2-carboxylate**, including its chemical identity and a detailed protocol for its synthesis. While the biological profile of this specific compound is not yet well-defined in the literature, its structural similarity to other biologically active pyrazines suggests it may be a compound of interest for future research in drug discovery and development. Researchers are encouraged to use the provided synthesis protocol as a starting point for their investigations into the properties and potential applications of this molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 41110-38-7 | Methyl 6-methylpyrazine-2-carboxylate - Capot Chemical [capotchem.com]
- 2. 41110-38-7|Methyl 6-methylpyrazine-2-carboxylate|BLD Pharm [bldpharm.com]
- 3. Methyl 6-methylpyrazine-2-carboxylate (1 x 1 g) | Reagentia [reagentia.eu]
- 4. Methyl 6-methylpyrazine-2-carboxylate, CAS [[41110-38-7]] | BIOZOL [biozol.de]
- 5. Methyl 6-methylpyrazine-2-carboxylate (1 x 250 mg) | Reagentia [reagentia.eu]
- 6. CAS NO. 41110-38-7 | 6-METHYLPYRAZINE-2-CARBOXYLIC ACID METHYL ESTER | C7H8N2O2 [localpharmaguide.com]
- 7. Methyl 6-methylpyrazine-2-carboxylate | 41110-38-7 [sigmaaldrich.com]
- 8. youtube.com [youtube.com]
- 9. scienceready.com.au [scienceready.com.au]
- 10. youtube.com [youtube.com]
- 11. Ester synthesis by esterification [organic-chemistry.org]
- To cite this document: BenchChem. ["Methyl 6-methylpyrazine-2-carboxylate" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315544#methyl-6-methylpyrazine-2-carboxylate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com